

Application of Beht Triflate in Chiral Amine Synthesis

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Compound of Interest

Compound Name: *Beht triflate*
CAS No.: 3075704-21-8
Cat. No.: B16301038

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Introduction

(1,2-Bis(ethoxycarbonyl)hydrazineyl)triphenylphosphonium triflate, commonly known as **Beht triflate**, is a novel, air-stable, and non-explosive Mitsunobu-type reagent.[1] It facilitates the mild and stereospecific SN2 substitution of alcohols for the synthesis of α -chiral amines with high enantiospecificity.[1] A significant advancement over the classical Mitsunobu reaction, **Beht triflate** overcomes the pKa limitations, allowing for the direct use of primary and secondary amines as nucleophiles.[1][2] This reagent has demonstrated broad compatibility with various nucleophiles, including amines, thiols, phenols, and carboxylic acids, and has been successfully employed in the single-step synthesis of pharmaceutically relevant compounds like clopidogrel (Plavix®).[1][3] Its user-friendly nature and scalability make it a powerful tool in synthetic and medicinal chemistry.[1][4]

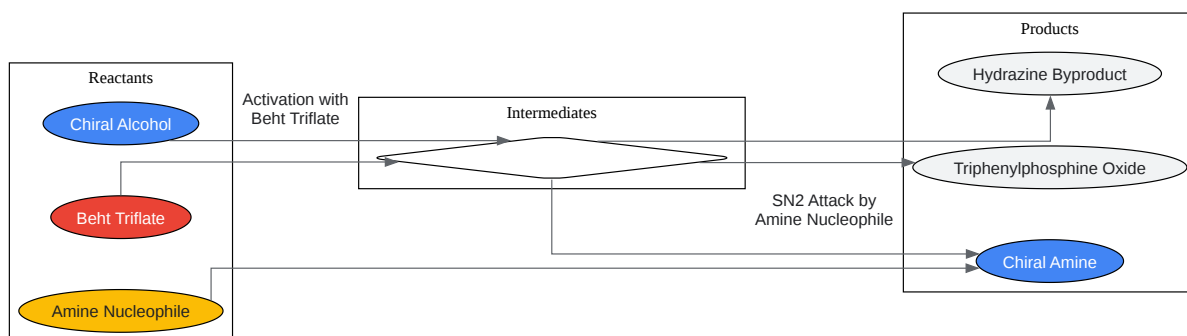
Key Advantages of Beht Triflate:

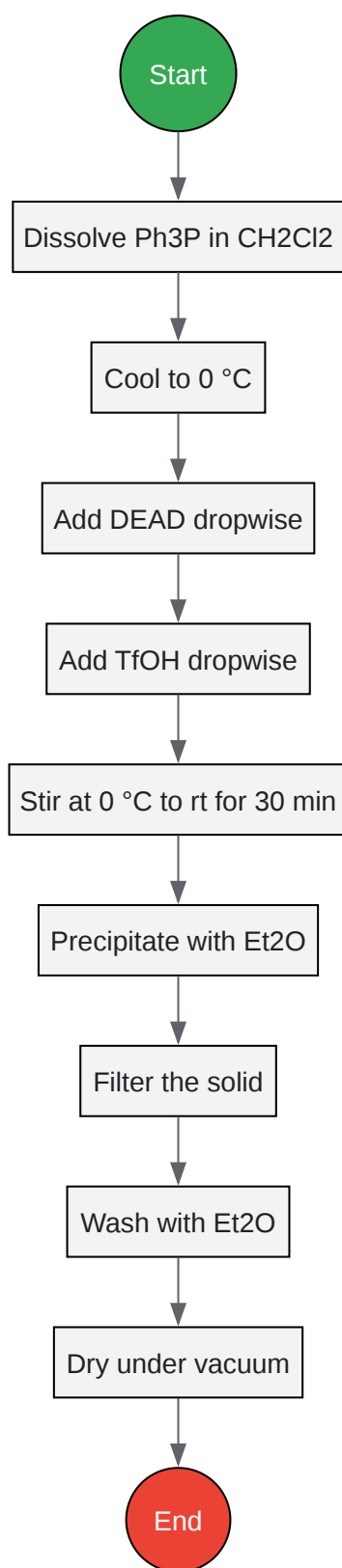
- **Broad Nucleophile Scope:** Enables the use of weakly acidic nucleophiles (pKa > 11) such as primary and secondary amines, which are challenging for traditional Mitsunobu conditions.[5]

- High Stereospecificity: The SN2 mechanism ensures the inversion of stereochemistry from the starting alcohol with minimal loss of optical purity.[\[5\]](#)
- Mild Reaction Conditions: Reactions are typically carried out at room temperature.[\[2\]](#)
- Safety and Stability: **Beht triflate** is a bench-stable, non-explosive solid, offering a safer alternative to traditional Mitsunobu reagents.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Simplified Procedure: The experimental setup is straightforward and does not require the slow addition of azo compounds.[\[5\]](#)

Reaction Mechanism and Workflow

The reaction proceeds via the activation of an alcohol with **Beht triflate** to form an alkoxyphosphonium salt. This intermediate then undergoes a stereospecific SN2 attack by an amine nucleophile, leading to the formation of the desired chiral amine with inversion of configuration.





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